

Quantitative Profiling: Sensitivity Across Cell Lines

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Compound of Interest

Compound Name: Methylstat (hydrate)

Cat. No.: B1158421

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Before initiating functional assays, it is critical to establish the therapeutic window. Methylstat exhibits differential potency depending on the baseline epigenetic landscape and metabolic rate of the target cells. The table below synthesizes established IC₅₀ values to guide your dose-response designs [5][6][7].

Cell Line	Origin / Tissue Type	Assay Duration	IC ₅₀ (μM)
HL-60	Acute Myeloid Leukemia (AML)	72 h	1.7
HUVEC	Human Umbilical Vein Endothelial	72 h	4.0
HeLa	Cervical Carcinoma	72 h	5.0
KYSE150	Esophageal Squamous Cell Carcinoma	72 h	5.1
CHANG	Normal Liver	72 h	7.5
HepG2	Hepatocellular Carcinoma	72 h	10.0

Data Interpretation: Hematological and endothelial lineages (HL-60, HUVEC) generally show higher sensitivity to Methylnstat compared to solid tumor hepatic lines (HepG2). When designing migration assays, ensure the selected concentration does not exceed the IC₅₀ to avoid confounding migration inhibition with acute cytotoxicity.

Experimental Protocols: Self-Validating Systems

A robust experimental design must inherently validate its own results. The following protocols are engineered to decouple the anti-proliferative effects of Methylnstat from its anti-migratory effects.

Protocol A: Cell Viability & Proliferation Assay (MTT)

Purpose: To determine the exact IC₅₀ for your specific cell line and establish the sub-lethal concentrations required for downstream migration assays.

Step-by-Step Methodology:

- Cell Seeding: Harvest cells in the logarithmic growth phase. Seed at a density of to cells/well in a 96-well plate (100 µL/well). Incubate for 24 hours at 37°C, 5% CO₂ to allow adhesion.
- Treatment Preparation: Prepare a stock solution of Methylnstat in DMSO. Perform serial dilutions in complete media to achieve final concentrations of 0, 0.5, 1, 2, 5, 10, and 20 µM.
 - Causality Note: Ensure the final DMSO concentration never exceeds 0.1% (v/v) to prevent vehicle-induced cytotoxicity.
- Incubation: Aspirate old media and apply 100 µL of the Methylnstat treatments. Include a vehicle control (0.1% DMSO) and a positive control (e.g., 1 µM Doxorubicin). Incubate for 72 hours.
- MTT Addition: Add 10 µL of MTT reagent (5 mg/mL in PBS) to each well. Incubate for 3-4 hours until intracellular purple formazan crystals are visible under a microscope.

- Solubilization & Reading: Add 100 μ L of solubilization buffer (e.g., DMSO or SDS-HCl) to dissolve the crystals. Measure optical density (OD) at 540 nm using a microplate reader.
- Data Analysis: Normalize OD values against the vehicle control (set to 100% viability). Calculate the IC₅₀ using non-linear regression.

Protocol B: Transwell Chemoinvasion Assay

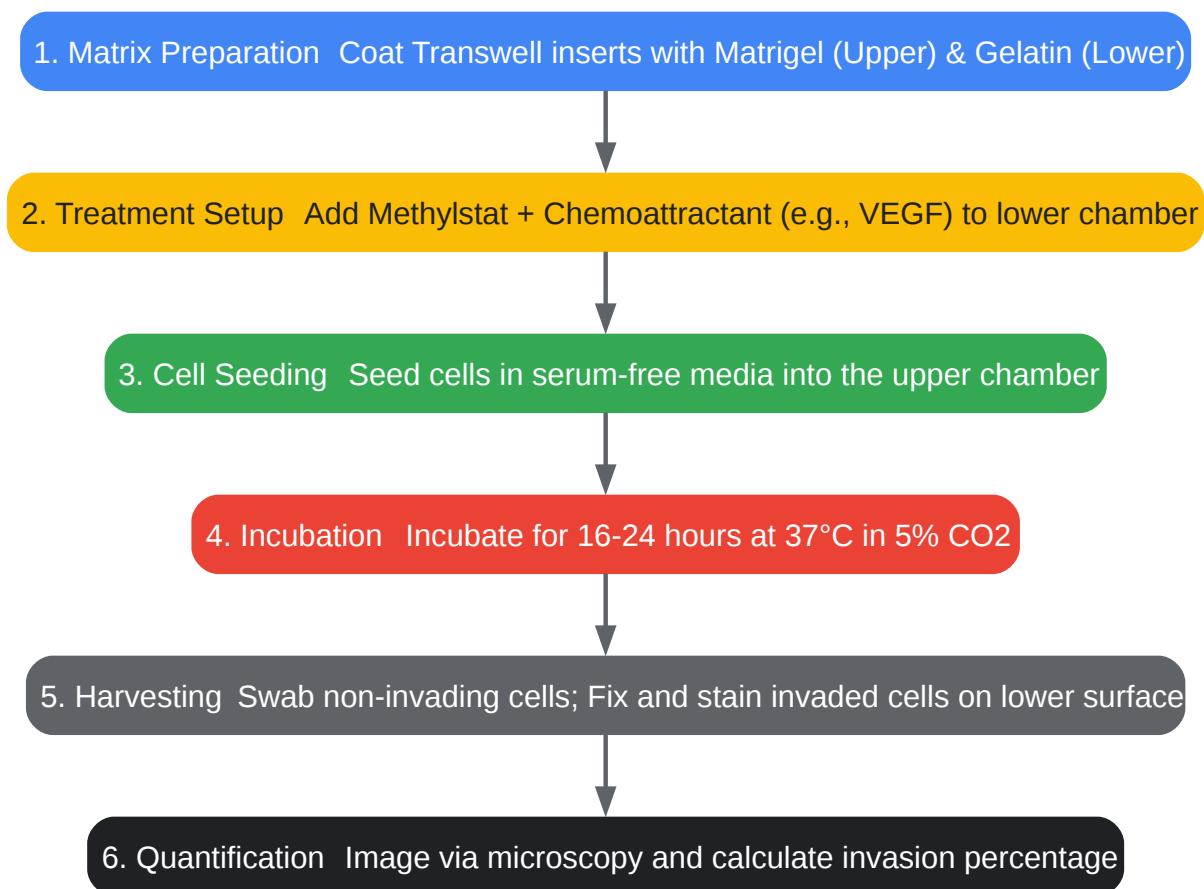
Purpose: To evaluate the ability of Methylstat to inhibit cell migration and invasion across an extracellular matrix barrier.

Self-Validation Requirement: This assay must be run for a short duration (16-24 hours) using a Methylstat concentration below the 72-hour IC₅₀ (e.g., 1-2 μ M for HUVECs) [6]. A parallel viability plate must be run for 16-24 hours to prove that any reduction in invaded cells is due to true motility inhibition, not cell death.

Step-by-Step Methodology:

- Matrix Coating: Coat the upper surface of 8.0 μ m pore Transwell inserts with 10 μ L of Matrigel (3 mg/mL). Coat the lower surface with 10 μ L of gelatin (1 mg/mL). Allow polymerization at 37°C for 1 hour.
- Chemoattractant & Drug Setup (Lower Chamber): Fill the lower chamber with 600 μ L of complete media containing a chemoattractant (e.g., VEGF at 50 ng/mL) and the desired concentration of Methylstat (e.g., 2 μ M).
- Cell Seeding (Upper Chamber): Resuspend cells in serum-free media.
 - Causality Note: Serum starvation in the upper chamber forces the cells to migrate strictly along the chemotactic gradient toward the lower chamber, eliminating random chemokinesis.
 - Seed
to
cells in 200 μ L into the upper insert.

- Incubation: Incubate the assembled chamber at 37°C for 16-24 hours.
- Harvesting: Carefully remove the inserts. Use a cotton swab to gently scrape off non-invading cells and Matrigel from the upper surface of the membrane.
- Fixation & Staining: Fix the cells on the lower surface with 4% paraformaldehyde for 15 minutes. Stain with 0.1% crystal violet for 20 minutes. Wash thoroughly with distilled water and air dry.
- Quantification: Image 5 random fields per insert under a microscope (100x or 200x magnification). Count the invaded cells and calculate the percentage of inhibition relative to the untreated VEGF-stimulated control.



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Figure 2: Step-by-step workflow for the Methylstat Transwell Chemoinvasion Assay.

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